Technical Monograph: 2-(Difluoromethyl)-4-fluorobenzaldehyde

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Compound of Interest

Compound Name:	*2-(Difluoromethyl)-4-fluorobenzaldehyde*
Cat. No.:	*B8708624*

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Executive Summary & Chemical Identity

2-(Difluoromethyl)-4-fluorobenzaldehyde is a strategic organofluorine intermediate used in medicinal chemistry to modulate lipophilicity and metabolic stability. Unlike its trifluoromethyl analogues, the difluoromethyl (

) group acts as a lipophilic hydrogen bond donor, offering unique bioisosteric properties for optimizing ligand-target interactions.

Due to its specialized nature, this compound is often synthesized in situ or supplied as a custom order rather than a bulk commodity. Researchers should primarily track it via its stable halogenated precursor.

Chemical Identifiers

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Attribute	Detail
Chemical Name	2-(Difluoromethyl)-4-fluorobenzaldehyde
CAS Registry Number	Not widely listed (See Precursor below)
Molecular Formula	
Molecular Weight	174.12 g/mol
SMILES	O=CC1=C(C(F)F)C=C(F)C=C1
Key Precursor CAS	1198171-18-4 (1-Bromo-2-(difluoromethyl)-4-fluorobenzene)

> *Critical Note for Procurement: If a direct CAS search for the aldehyde yields no commercial stock, search for the precursor CAS 1198171-18-4. This brominated starting material is the industry-standard entry point for generating the aldehyde via lithiation/formylation.*

Physicochemical Profile (Predicted)

The introduction of the ortho-difluoromethyl group creates a specific electronic and steric environment. The

group is larger than a methyl group but smaller than a trifluoromethyl group, and its acidic proton can participate in weak intramolecular hydrogen bonding with the carbonyl oxygen.

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Property	Value / Range	Note
Appearance	Colorless to pale yellow liquid	Sensitive to oxidation (air)
Boiling Point	185°C - 195°C (est. at 760 mmHg)	Analogous to 2-F-4-CF3 isomer
Density	~1.35 g/cm³	High density due to fluorination
LogP (Octanol/Water)	2.1 - 2.4	Moderate lipophilicity
H-Bond Donor Count	0 (Traditional), 1 (Weak C-H...O)	The CHF2 proton is acidic
Electronic Effect	(F) = 0.06; (CHF2) ≈ 0.3	Electron withdrawing ring deactivation

Synthetic Methodology

For drug discovery campaigns requiring gram-scale quantities, the most reliable route is the Cryogenic Formylation of the corresponding aryl bromide. This protocol ensures high regioselectivity and avoids the harsh conditions of radical chlorination/fluorination.

Protocol: Cryogenic Formylation via Lithium-Halogen Exchange

Objective: Synthesis of **2-(Difluoromethyl)-4-fluorobenzaldehyde** from 1-bromo-2-(difluoromethyl)-4-fluorobenzene.

Reagents:

- Substrate: 1-Bromo-2-(difluoromethyl)-4-fluorobenzene (CAS 1198171-18-4)[1][2]
- Lithiation Agent:

  -Butyllithium (2.5 M in hexanes)
- Electrophile:

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-Dimethylformamide (anhydrous)

- Solvent: Tetrahydrofuran (THF), anhydrous, degassed

Step-by-Step Workflow:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and temperature probe. Maintain an inert

  atmosphere throughout.

- Dissolution: Charge the flask with the aryl bromide (1.0 equiv) and anhydrous THF (0.2 M concentration). Cool the solution to -78°C using a dry ice/acetone bath.

- Lithiation: Add

  -BuLi (1.1 equiv) dropwise via syringe pump over 30 minutes. Maintain internal temperature below -70°C.

  - Mechanistic Insight: The bromine at C1 undergoes rapid Li-halogen exchange. The ortho-

    and para-F groups stabilize the resulting aryl lithium species inductively, but temperature control is critical to prevent "benzylic" deprotonation of the

    group (which would lead to decomposition).

- Formylation: After stirring for 1 hour at -78°C, add anhydrous DMF (1.5 equiv) dropwise.

- Quench: Allow the mixture to warm to 0°C over 2 hours. Quench with saturated aqueous

  .

- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over

  , and concentrate.

- Purification: Flash column chromatography (SiO2, Hexanes/EtOAc gradient). The aldehyde is typically less polar than the alcohol byproduct but more polar than the starting bromide.

Visualization: Synthesis & Reactivity Pathway

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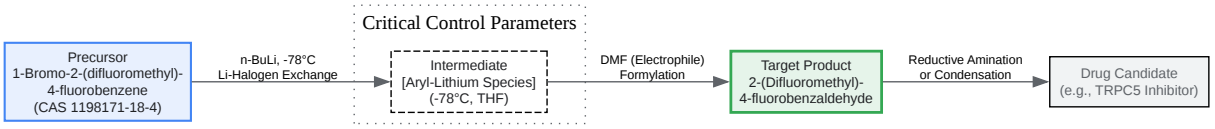

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Figure 1: Synthetic workflow from the commercial bromide precursor to the target aldehyde and downstream applications.

Applications in Drug Design

The 2-(difluoromethyl)-4-fluorophenyl motif is increasingly utilized in "Lead Optimization" phases.

Bioisosterism & Lipophilicity

The

group functions as a lipophilic hydrogen bond donor. Unlike

(which is purely hydrophobic) or

(which is metabolically labile), the

proton can interact with carbonyls or fluorines in the receptor pocket.

- Metabolic Block: The para-fluorine blocks CYP450-mediated oxidation at the 4-position.
- Conformational Lock: The ortho-substituent forces the aldehyde (or derived scaffold) to twist out of planarity relative to the ring, potentially improving selectivity for specific enzyme pockets.

Case Study: TRPC5 Inhibitors

Patent literature (e.g., JP2022525506A) indicates the use of this specific aldehyde in synthesizing inhibitors for TRPC5 (Transient Receptor Potential Canonical 5), a target for renal

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disease and anxiety. The aldehyde undergoes reductive amination or condensation to form the core pharmacophore.

Safety & Handling

- Hazards: Fluorinated benzaldehydes are typically Skin Irritants (H315) and Eye Irritants (H319).[3]
- Reactivity: The aldehyde is susceptible to air oxidation to the corresponding benzoic acid. Store under nitrogen at 4°C.
- Specific Risk: The

  group is generally stable, but exposure to extremely strong bases (e.g., LDA > -20°C) can trigger alpha-elimination of fluoride, leading to difluorocarbene decomposition pathways.

References

- Sigma-Aldrich / Merck. Product Detail: 1-Bromo-2-(difluoromethyl)-4-fluorobenzene (CAS 1198171-18-4).[1][2]
- Google Patents. JP2022525506A - Pyridadinone and its usage. (Describes the use of **2-(difluoromethyl)-4-fluorobenzaldehyde** in synthesis).
- PubChem. Compound Summary: 2-Fluoro-4-(trifluoromethyl)benzaldehyde (Isomer Comparison).
- Beilstein Journal of Organic Chemistry. Enantioselective nucleophilic difluoromethylation of aromatic aldehydes. (Context on CHF2 chemistry).

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Sources

- 1. CAS 1198171-18-4 | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-bromo-1-(difluoromethyl)-2-fluorobenzene | Sigma-Aldrich [sigmaaldrich.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
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